

Deoxycorticosterone-d8 CAS number and molecular structure.

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Compound of Interest

Compound Name: Deoxycorticosterone-d8

Cat. No.: B588441

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Deoxycorticosterone-d8: A Technical Guide for Researchers

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Deoxycorticosterone-d8**, a deuterated analog of the endogenous steroid hormone Deoxycorticosterone (DOC). It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds in their studies. This document covers the fundamental properties of **Deoxycorticosterone-d8**, its primary applications, detailed experimental protocols for its use as an internal standard in mass spectrometry-based assays, and the relevant biological pathways of its non-deuterated counterpart.

Core Compound Information

Deoxycorticosterone-d8 is a synthetic, stable isotope-labeled version of Deoxycorticosterone. The incorporation of eight deuterium atoms increases its molecular weight, allowing it to be distinguished from the endogenous analyte in mass spectrometric analyses. This property makes it an ideal internal standard for the accurate quantification of Deoxycorticosterone in various biological matrices.

Molecular Structure and Properties

The molecular structure of **Deoxycorticosterone-d8** is identical to that of Deoxycorticosterone, with the exception of eight hydrogen atoms being replaced by deuterium.

Table 1: Physicochemical Properties of **Deoxycorticosterone-d8**

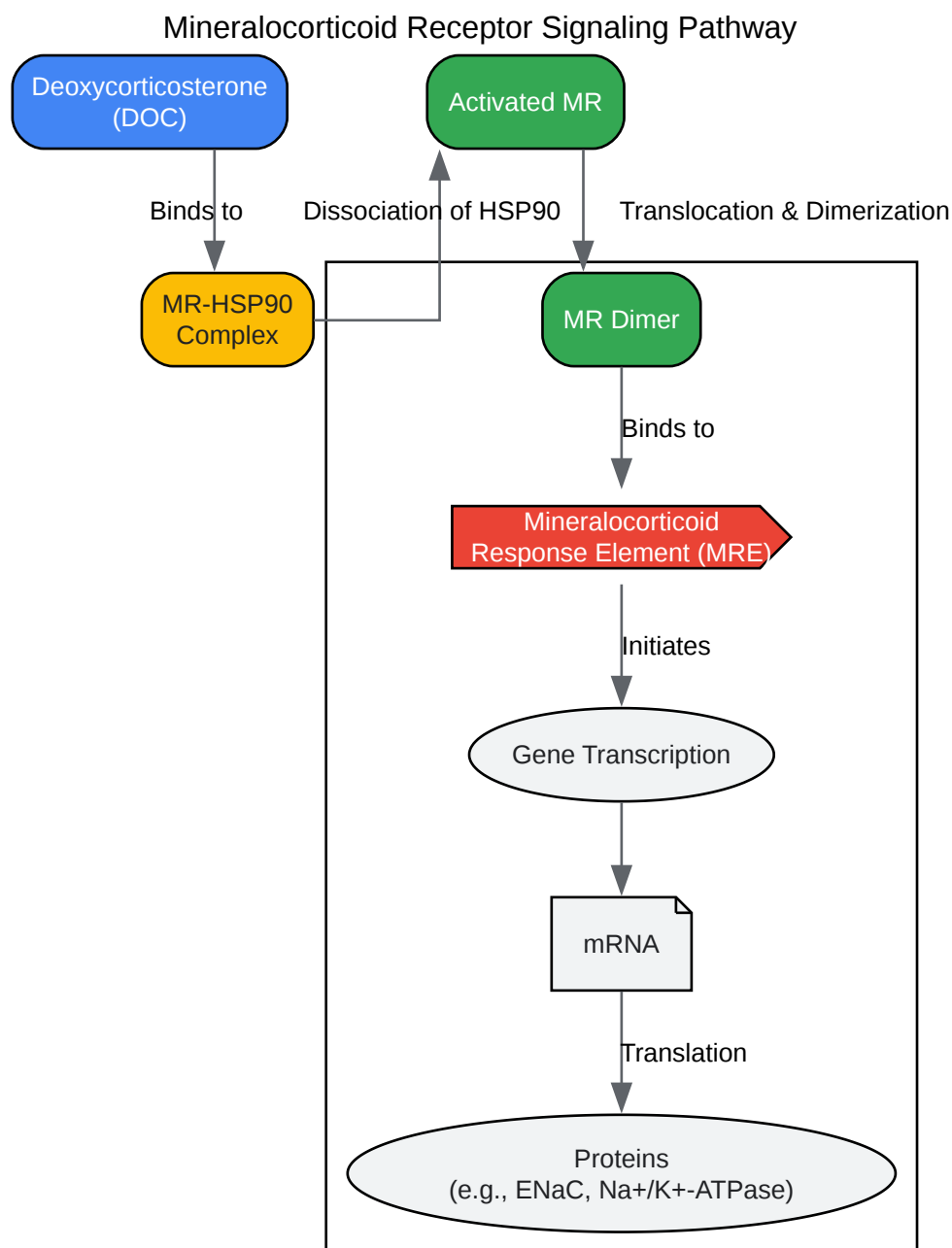
Property	Value	Reference
CAS Number	55487-63-3	
Molecular Formula	C ₂₁ H ₂₂ D ₈ O ₃	
Molecular Weight	338.51 g/mol	[1]
Appearance	White to off-white solid	[1]
Primary Application	Internal standard for LC-MS quantification	[2]

Biological Significance of Deoxycorticosterone

Deoxycorticosterone (DOC) is a steroid hormone produced by the adrenal gland. It serves as a precursor to aldosterone, a potent mineralocorticoid, and also possesses inherent mineralocorticoid activity.[3] DOC plays a crucial role in regulating electrolyte and water balance by acting on the mineralocorticoid receptor (MR).[4][5]

Mineralocorticoid Receptor Signaling Pathway

Deoxycorticosterone exerts its physiological effects by binding to and activating the mineralocorticoid receptor, a member of the nuclear receptor superfamily.[4][5] Upon ligand binding, the receptor translocates to the nucleus, where it modulates the transcription of target genes.



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Figure 1: Simplified diagram of the Mineralocorticoid Receptor (MR) signaling pathway activated by Deoxycorticosterone (DOC).

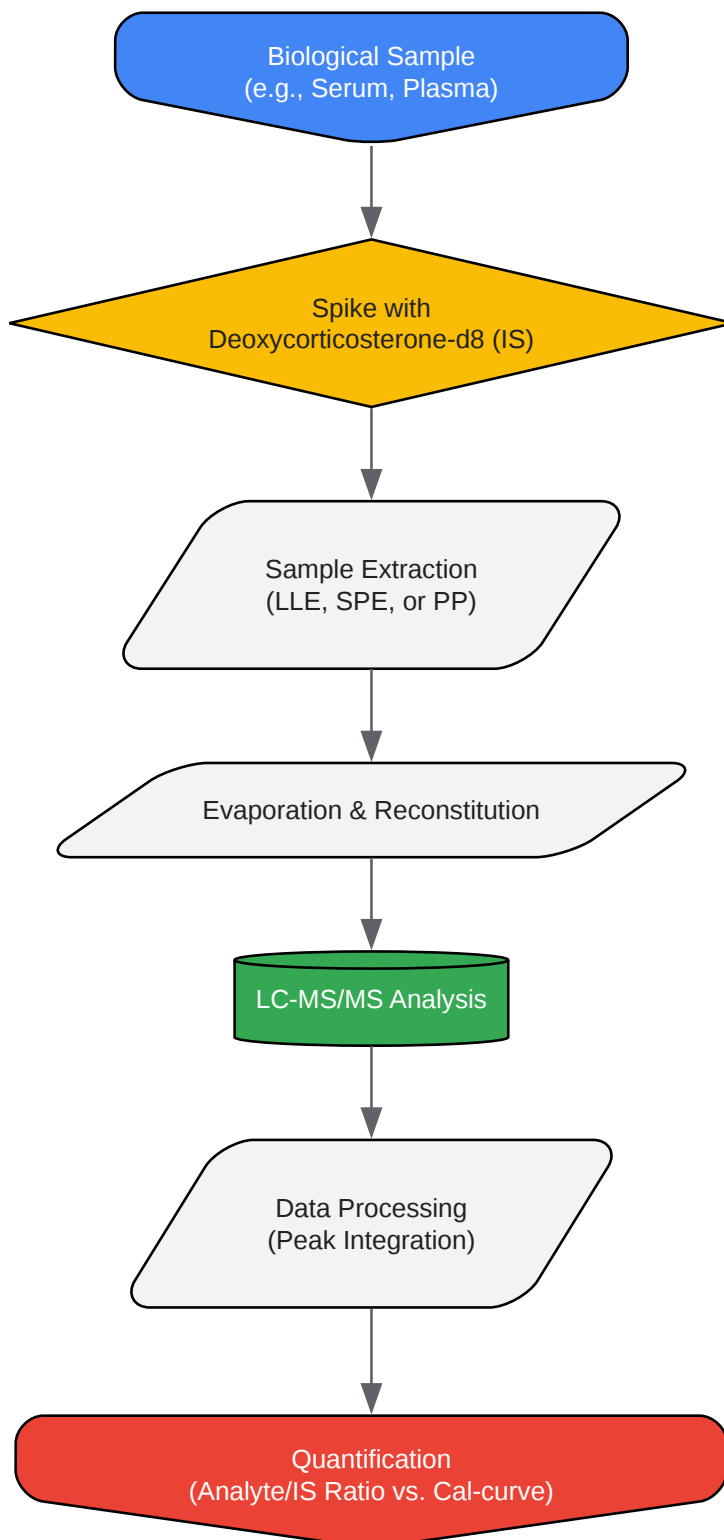
Application of Deoxycorticosterone-d8 in Quantitative Analysis

The primary application of **Deoxycorticosterone-d8** is as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of endogenous Deoxycorticosterone.[2] The use of a stable isotope-labeled internal standard is the gold standard for correcting for variability during sample preparation and analysis, thereby ensuring high accuracy and precision.

Experimental Workflow for Steroid Quantification

The general workflow for the quantification of steroids from biological samples using an internal standard like **Deoxycorticosterone-d8** involves several key steps from sample preparation to data analysis.

General Workflow for Steroid Quantification using an Internal Standard

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